

Canrenone-d4: A Technical Guide to its Certificate of Analysis

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Compound of Interest		
Compound Name:	Canrenone-d4	
Cat. No.:	B12423424	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the essential components of a Certificate of Analysis (CoA) for **Canrenone-d4**. **Canrenone-d4** is the deuterium-labeled version of Canrenone, an active metabolite of spironolactone, a potassium-sparing diuretic.[1] Due to its isotopic labeling, **Canrenone-d4** is a valuable tool in pharmacokinetic and metabolic studies, often used as an internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS.[2] This document outlines the critical data points, experimental protocols, and quality control measures that are fundamental to ensuring the identity, purity, and stability of **Canrenone-d4** for research and development purposes.

Quantitative Data Summary

A Certificate of Analysis for **Canrenone-d4** provides critical quantitative data that attests to the quality and purity of the compound. The following tables summarize the key analytical parameters typically presented.

Table 1: Identification and Chemical Properties



Parameter	Specification	
Compound Name	Canrenone-d4	
Molecular Formula	C22H24D4O3[3]	
Molecular Weight	344.49 g/mol [3]	
CAS Number	Not available (for deuterated form)	
Appearance	Beige Crystalline Solid[4]	

Table 2: Purity and Isotopic Enrichment

Parameter	Method	Result
Chemical Purity	HPLC	≥95%
Isotopic Enrichment	Mass Spectrometry / NMR	≥98 atom % D
Residual Solvents	GC-MS	Conforms to specification
Elemental Analysis	Combustion Analysis	Conforms to theoretical values

Experimental Protocols

The quantitative data presented in a CoA are derived from rigorous experimental testing. The following sections detail the methodologies for the key experiments performed to certify **Canrenone-d4**.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

High-Performance Liquid Chromatography (HPLC) is a cornerstone technique for assessing the chemical purity of **Canrenone-d4** by separating it from any non-deuterated or other impurities.

 Instrumentation: A standard HPLC system equipped with a UV detector is typically employed.



- Column: A C18 reverse-phase column is commonly used for the separation of steroids like Canrenone.
- Mobile Phase: A gradient mixture of an aqueous buffer (e.g., ammonium acetate) and an
 organic solvent (e.g., methanol or acetonitrile) is used to elute the compound.
- Detection: The UV detector is set to a wavelength where Canrenone exhibits maximum absorbance, typically around 285 nm.
- Procedure: A solution of Canrenone-d4 is injected into the HPLC system. The retention time
 of the main peak corresponding to Canrenone-d4 is recorded. The purity is calculated by
 integrating the peak area of Canrenone-d4 and comparing it to the total area of all observed
 peaks.

Mass Spectrometry (MS) for Isotopic Enrichment and Molecular Weight Confirmation

Mass spectrometry is a critical tool for confirming the molecular weight of **Canrenone-d4** and determining its isotopic enrichment. High-resolution mass spectrometry (HR-MS) is often used for this purpose.

- Instrumentation: A liquid chromatography-mass spectrometry (LC-MS) system, often a triple quadrupole or time-of-flight (TOF) analyzer, is used.
- Ionization Source: Electrospray ionization (ESI) in positive mode is typically used to generate the protonated molecular ion [M+H]⁺.
- Procedure: A solution of Canrenone-d4 is introduced into the mass spectrometer. The
 instrument measures the mass-to-charge ratio (m/z) of the ions. For Canrenone-d4, the
 expected protonated molecular ion would be around m/z 345.5. The isotopic distribution is
 analyzed to calculate the percentage of deuterium incorporation, which confirms the isotopic
 enrichment.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Integrity and Isotopic Purity



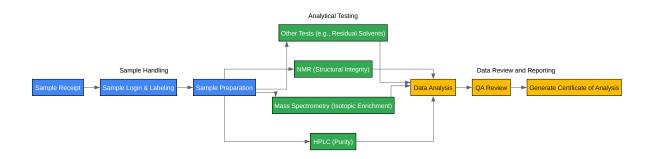
NMR spectroscopy provides detailed information about the molecular structure of **Canrenone-d4** and can also be used to assess isotopic purity. Both ¹H NMR and ²H NMR can be employed.

- Instrumentation: A high-field NMR spectrometer is used.
- Solvent: A deuterated solvent in which the sample is soluble, such as DMSO-d₆ or Methanold₄, is used.
- Procedure:
 - ¹H NMR: The ¹H NMR spectrum is used to confirm the overall structure of the molecule.
 The absence or significant reduction of signals at the positions where deuterium atoms have been incorporated provides evidence of successful deuteration.
 - ²H NMR: A ²H NMR spectrum can be acquired to directly observe the deuterium signals, confirming the location of the deuterium labels.
 - Quantitative NMR (qNMR): qNMR techniques can be used to determine the isotopic abundance with high precision.

Visualized Workflows and Pathways

To further elucidate the processes and mechanisms relevant to **Canrenone-d4**, the following diagrams are provided.



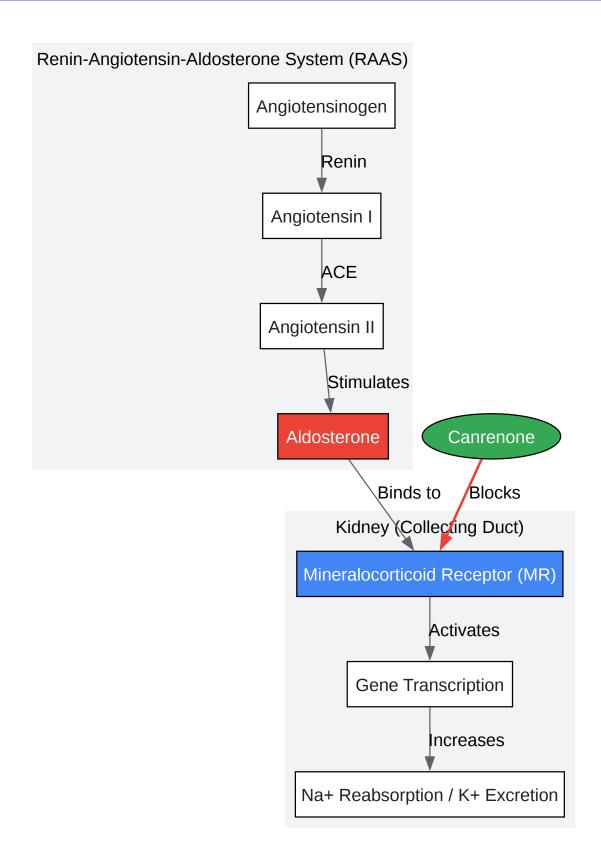


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Caption: General workflow for generating a Certificate of Analysis.

Canrenone's primary mechanism of action is as an antagonist of the mineralocorticoid receptor, which plays a key role in the renin-angiotensin-aldosterone system (RAAS).





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Caption: Canrenone's mechanism of action as a mineralocorticoid receptor antagonist.



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